

Application Notes and Protocols for Oral Administration of Batilol in Animal Models

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Compound of Interest

Compound Name: *Batilol*

Cat. No.: *B3428702*

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Introduction

Batilol, also known as batyl alcohol or 1-O-octadecylglycerol, is a glyceryl ether naturally found in shark liver oil and bone marrow. It is investigated for its potential therapeutic effects, including its role as a precursor in the biosynthesis of plasmalogens, which are essential components of cell membranes. Deficiencies in plasmalogens have been linked to various diseases, making **Batilol** a compound of interest for dietary supplementation and therapeutic intervention studies in animal models. These application notes provide an overview of the available data and protocols for the oral administration of **Batilol** in preclinical research.

Note: Publicly available pharmacokinetic data for the oral administration of **Batilol** in animal models is limited. The information provided herein is based on existing studies and general protocols for oral administration in rodents. Further research is required to establish a comprehensive pharmacokinetic profile of **Batilol**.

Quantitative Data Summary

The following tables summarize the available quantitative data for the oral administration of **Batilol** in animal models.

Table 1: Chronic Oral Administration of **Batilol** in Mice

| Parameter | Value | Animal Model | Duration | Observed Effect | Source |
|-----------|--------------------------|--|----------|---|--------|
| Dosage | 2% in food pellets (w/w) | Gnpat knockout mice (model for Rhizomelic Chondrodysplasia Punctata) | 2 months | Restoration of cardiac plasmalogen levels and normalization of QRS duration in the electrocardiogram. | [1] |

Table 2: In Vitro Effects of **Batilol** on Adipocytes

| Parameter | Value | Cell Model | Condition | Observed Effect | Source |
|---------------|-----------|--------------------------|--------------------------------------|---|--------|
| Concentration | High dose | Mouse primary adipocytes | Lipopolysaccharide (LPS) stimulation | Increased fasting levels of insulin in mice fed a high-fat diet; Increased LPS-mediated phosphorylation of JNK and ERK. | [2] |

Experimental Protocols

Protocol 1: Chronic Oral Administration of **Batilol** via Supplemented Feed

This protocol is based on a study that successfully used **Batilol**-supplemented feed to achieve a therapeutic effect in a mouse model of plasmalogen deficiency.[1]

Objective: To administer **Batilol** orally to mice over an extended period for chronic efficacy studies.

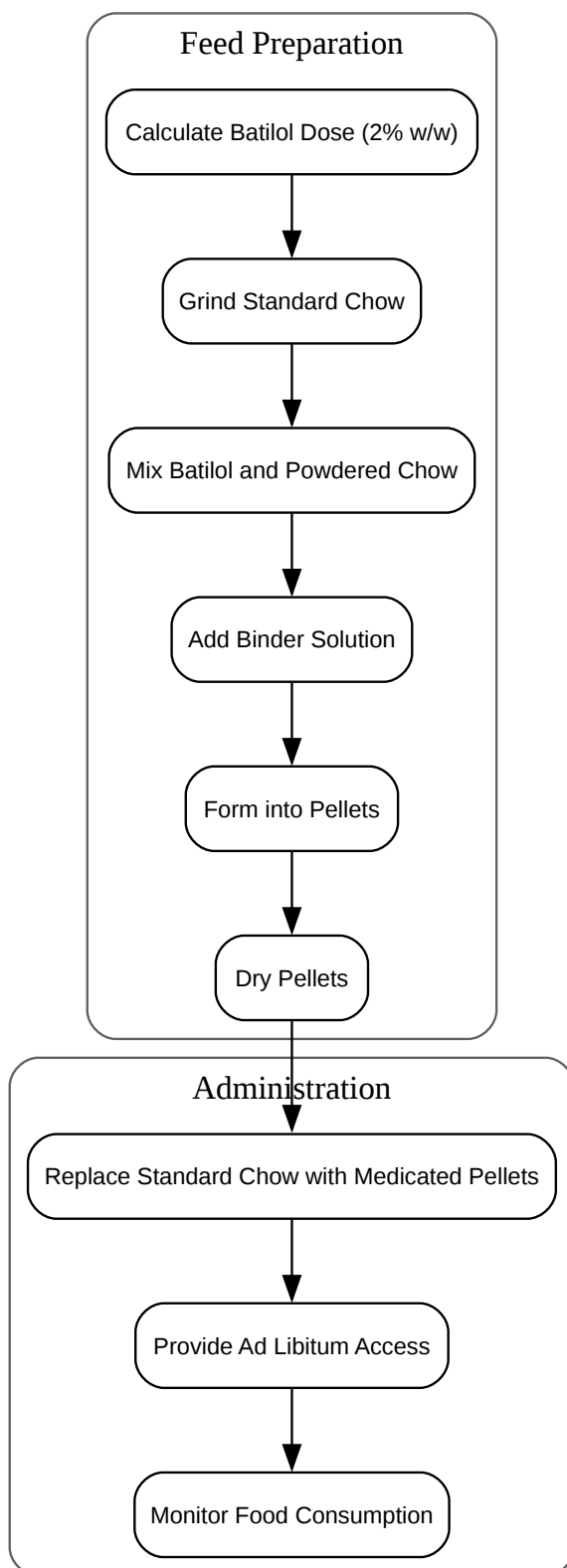
Materials:

- **Batilol** (powder form)
- Standard rodent chow pellets
- Food binder (e.g., gelatin, sucrose solution)
- Mixer or food processor
- Drying oven

Procedure:

- **Dose Calculation:** Determine the required concentration of **Batilol** in the feed. A 2% (w/w) concentration has been previously reported.[1] For a 1 kg batch of feed, this would correspond to 20 g of **Batilol**.
- **Chow Preparation:** Grind the standard rodent chow pellets into a fine powder using a mixer or food processor.
- **Batilol Incorporation:**
 - In a separate container, prepare a binder solution. A 2% sucralose solution can be used to create a palatable jelly.[3]
 - Thoroughly mix the calculated amount of **Batilol** powder with the powdered chow.
 - Gradually add the binder solution to the **Batilol**-chow mixture while continuously mixing to form a homogenous dough.
- **Pellet Reformation:**

- Press the dough into pellet molds or extrude it to form pellets of a size suitable for the animal model.
- Dry the pellets in a drying oven at a low temperature (e.g., 50-60°C) until they are hard and dry to prevent mold growth.
- Administration:
 - Replace the standard chow in the animal cages with the prepared **Batilol**-supplemented pellets.
 - Ensure ad libitum access to the medicated feed and water.
 - Monitor food consumption to estimate the daily dose of **Batilol** intake.



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